

stability and storage conditions for 2-Chloro-5-iodopyrazine

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Compound of Interest

Compound Name: 2-Chloro-5-iodopyrazine

Cat. No.: B1453444

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An In-depth Technical Guide to the Stability and Storage of **2-Chloro-5-iodopyrazine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloro-5-iodopyrazine is a pivotal intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries. Its unique electronic and steric properties, conferred by the halogen substituents on the pyrazine ring, make it a versatile building block. However, the presence of both chloro and iodo groups, along with the heteroaromatic pyrazine core, introduces specific stability concerns that must be addressed to ensure its integrity and reactivity. This guide provides a comprehensive overview of the stability and optimal storage conditions for **2-Chloro-5-iodopyrazine**, drawing upon supplier data, safety information, and established principles of organic chemistry. The causality behind recommended protocols is explained to provide a deeper understanding for researchers and professionals in the field.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **2-Chloro-5-iodopyrazine** is essential for its proper handling and storage.

Property	Value	Source
CAS Number	1057216-55-3	[1] [2]
Molecular Formula	C ₄ H ₂ ClIN ₂	[1] [2]
Molecular Weight	240.43 g/mol	[1] [2]
Appearance	Solid	[3]
Purity	≥97%	[1]
Melting Point	Not explicitly available for this compound, but a related compound, 2-Chloro-5-iodopyridine, has a melting point of 95-98 °C.	

Core Stability Considerations

The stability of **2-Chloro-5-iodopyrazine** is influenced by several factors, primarily temperature, light, and moisture. The presence of two different halogen atoms on an electron-deficient pyrazine ring dictates its reactivity and potential degradation pathways.

Thermal Stability

Halogenated heterocyclic compounds can be susceptible to thermal decomposition. While specific data for **2-Chloro-5-iodopyrazine** is not readily available, general principles suggest that elevated temperatures can promote dehalogenation or other decomposition reactions. Supplier recommendations consistently advise refrigerated storage, indicating that the compound is more stable at lower temperatures.[\[1\]](#)[\[2\]](#)

Photostability

The carbon-iodine bond is known to be photosensitive.[\[4\]](#) Exposure to light, particularly UV radiation, can induce homolytic cleavage of the C-I bond, leading to the formation of radical species.[\[4\]](#) These radicals can then participate in a variety of secondary reactions, leading to impurities and a reduction in the purity of the material. Therefore, protection from light is a critical storage requirement.[\[1\]](#)

Hydrolytic Stability

The pyrazine ring is electron-deficient, which makes it susceptible to nucleophilic attack. The chlorine atom, being more electronegative than iodine, is a potential leaving group in nucleophilic aromatic substitution reactions. While hydrolysis in neutral water at ambient temperature is likely slow, the presence of strong nucleophiles, acids, or bases can facilitate the displacement of the chloro or iodo groups. For instance, studies on the hydrolysis of chloropyrazine derivatives have shown that under certain conditions, the chlorine atom can be displaced by a hydroxyl group.[5][6]

Recommended Storage and Handling Protocols

Based on the known chemical properties and supplier recommendations, the following storage and handling protocols are advised to maintain the quality and integrity of **2-Chloro-5-iodopyrazine**.

Storage Conditions

A summary of recommended storage conditions from various suppliers is provided below:

Parameter	Recommendation	Rationale
Temperature	2-8°C or 4°C	To minimize thermal degradation and slow down potential decomposition reactions.[1][2]
Light	Protect from light; Keep in a dark place	To prevent photochemical degradation, particularly the cleavage of the carbon-iodine bond.[1][2]
Atmosphere	Inert atmosphere; Sealed in dry conditions	To prevent hydrolysis and reactions with atmospheric moisture and oxygen.[2][7]
Container	Tightly closed container	To prevent contamination and exposure to moisture and air. [3][8]

Handling Procedures

Due to the hazardous nature of **2-Chloro-5-iodopyrazine**, appropriate personal protective equipment (PPE) should be used during handling.

- Ventilation: Handle in a well-ventilated area or in a fume hood to avoid inhalation of dust.[3][9]
- Personal Protective Equipment:
 - Eye Protection: Safety glasses or goggles are mandatory.[8][9]
 - Hand Protection: Chemical-resistant gloves should be worn.[8][9]
 - Respiratory Protection: A dust mask or respirator should be used, especially when handling larger quantities.
- Incompatible Materials: Avoid contact with strong oxidizing agents.[3][8]

Potential Degradation Pathways

Understanding the potential degradation pathways is crucial for troubleshooting unexpected experimental results and for developing analytical methods to assess the purity of **2-Chloro-5-iodopyrazine**.

Caption: Potential degradation pathways for **2-Chloro-5-iodopyrazine**.

The primary degradation pathways are likely to be:

- Photodeiodination: Upon exposure to light, the C-I bond can break, forming a pyrazinyl radical. This radical can then abstract a hydrogen atom from the solvent or other molecules to yield 2-chloropyrazine.
- Nucleophilic Substitution (Hydrolysis): The chloro group is susceptible to displacement by nucleophiles. In the presence of water or hydroxide, this can lead to the formation of 2-hydroxy-5-iodopyrazine. The rate of this reaction is expected to be pH-dependent.

Experimental Protocol: Stability Assessment

To quantitatively assess the stability of **2-Chloro-5-iodopyrazine** under specific laboratory conditions, a forced degradation study can be performed.

Objective: To evaluate the stability of **2-Chloro-5-iodopyrazine** under thermal, photolytic, and hydrolytic stress conditions.

Materials:

- **2-Chloro-5-iodopyrazine**
- HPLC-grade acetonitrile and water
- Calibrated HPLC system with a UV detector
- Photostability chamber
- Temperature-controlled oven
- pH meter

Methodology:

- Sample Preparation: Prepare a stock solution of **2-Chloro-5-iodopyrazine** in acetonitrile at a concentration of 1 mg/mL.
- Forced Degradation Conditions:
 - Thermal Stress: Store aliquots of the stock solution at 40°C, 60°C, and 80°C for a specified period (e.g., 1, 3, 7, and 14 days).
 - Photolytic Stress: Expose aliquots of the stock solution to light in a photostability chamber according to ICH Q1B guidelines.^[10] A control sample should be wrapped in aluminum foil to protect it from light.
 - Hydrolytic Stress:
 - Acidic: Mix the stock solution with 0.1 N HCl and heat at 60°C.

- Basic: Mix the stock solution with 0.1 N NaOH and heat at 60°C.
- Neutral: Mix the stock solution with water and heat at 60°C.
- Analysis: At each time point, analyze the samples by HPLC. The percentage of degradation can be calculated by comparing the peak area of the parent compound to that of the control sample.

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